

8-Bromocaffeine: Properties & Handling

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Caffeine, 8-bromo-

CAS No.: 10381-82-5

Cat. No.: S572041

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The table below summarizes key identifying information and physicochemical properties for 8-Bromocaffeine.

Property	Specification
IUPAC Name & CAS Number	Information not located in search results
Molecular Formula	$C_8H_9BrN_4O_2$ [1]
Molar Mass	273.090 $g \cdot mol^{-1}$ [1]
Appearance	White, odorless solid [1]
Melting Point	206 °C (403 °F; 479 K) [1]
Storage	In a cool, dry, and well-ventilated place. Keep container tightly closed.

Safe Handling & Stability

Hazard Identification 8-Bromocaffeine should be handled with care. It carries the GHS hazard statement H302, which means it is **harmful if swallowed** [1].

Recommended Safety Precautions [1]

- **P264:** Wash thoroughly after handling.
- **P270:** Do not eat, drink, or smoke when using this chemical.
- **P301+P317:** IF SWALLOWED: Get medical help.
- **P330:** Rinse mouth.
- **P501:** Dispose of contents/container in accordance with local regulations.

Stability & Storage Conditions

- **Stability:** Information on specific decomposition products is not available in the current search results.
- **Storage:** Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.

Frequently Asked Questions

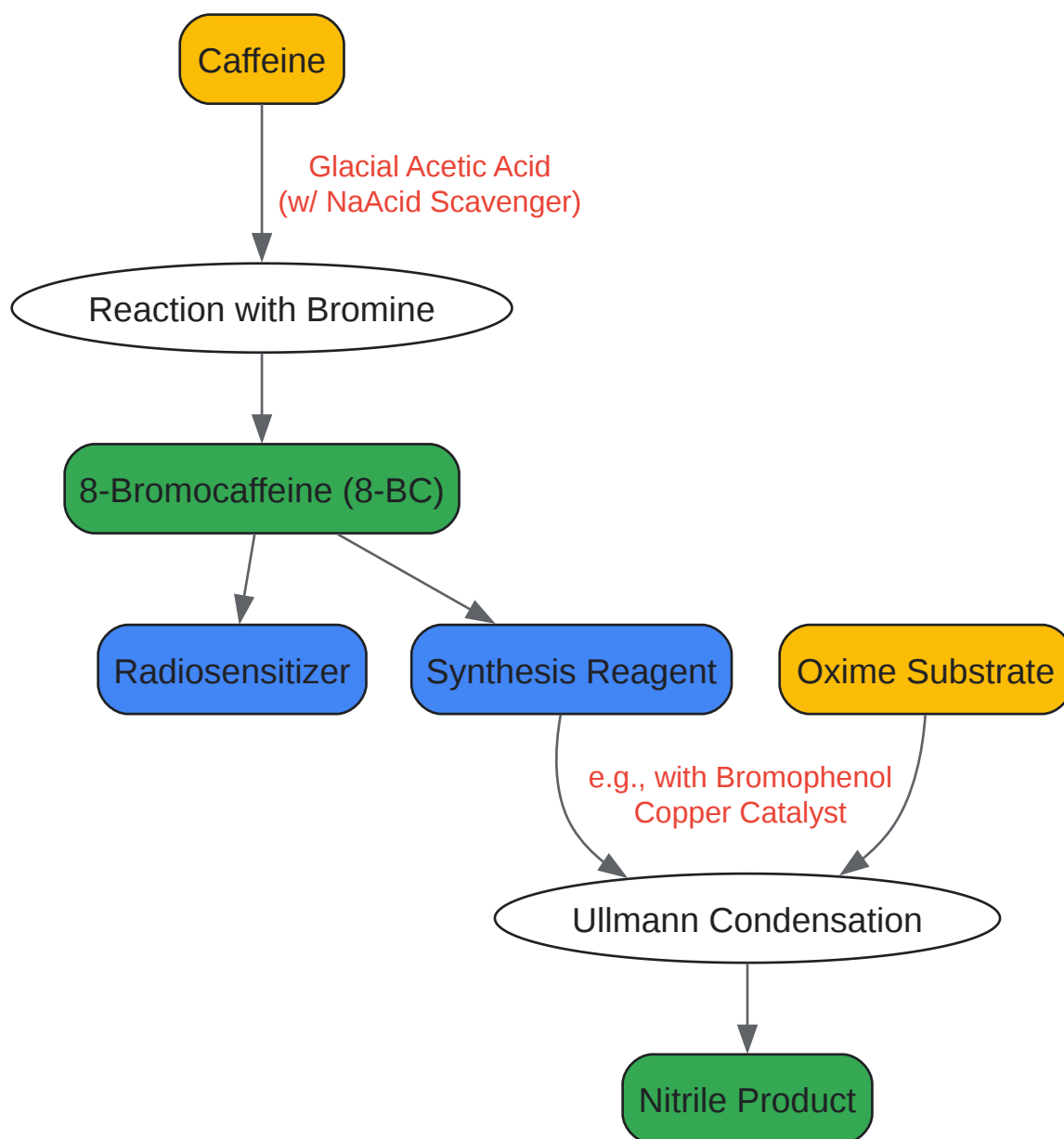
Q1: What is the primary scientific application of 8-Bromocaffeine? 8-Bromocaffeine is primarily used in scientific research as a **radiosensitizer**. It is investigated for its ability to increase the sensitivity of tumor cells (particularly in brain tumors) to radiation treatment, making radiotherapy more effective [1].

Q2: How is 8-Bromocaffeine synthesized? It is typically produced by the direct bromination of caffeine. The most common method involves reacting caffeine with elemental bromine in **glacial acetic acid**, often with sodium acetate present to act as an acid scavenger for the hydrogen bromide byproduct [1]. Yields of around 85% have been reported using an alternative approach where bromine is generated in situ from sodium bromide and hydrogen peroxide in an aqueous caffeine solution [1].

Q3: Can 8-Bromocaffeine be used as a reagent in other chemical syntheses? Yes, it is a versatile reagent. A prominent application is its use for the **dehydration of aldoximes to nitriles**. In this protocol, aldoximes react with 8-Bromocaffeine in the presence of **1,8-diazabicyclo[5.4.0]undec-7-ene (DBU)** and **N,N-dimethylformamide (DMF)** to produce nitriles in good to excellent yields. The reaction can be performed under both conventional heating (reflux) and microwave-assisted conditions [2]. Furthermore, 8-Bromocaffeine serves as a key intermediate for synthesizing other derivatives, such as 8-(4-bromophenoxy)caffeine, via copper-catalyzed **Ullmann condensation reactions** [3].

Experimental Workflow: Synthesis & Application

The diagram below outlines the primary synthesis and a key application of 8-Bromocaffeine in research.



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Synthesis and Key Applications of 8-Bromocaffeine

Key Experimental Protocols

Protocol 1: Synthesis of 8-Bromocaffeine via Bromination [1]

- **Reaction Setup:** In a fume hood, add caffeine to glacial acetic acid in a round-bottom flask equipped with a stir bar.

- **Bromination:** Slowly add a solution of bromine in glacial acetic acid to the stirred caffeine solution. Sodium acetate can be added to scavenge the generated HBr.
- **Work-up:** After completion (monitored by TLC), carefully pour the reaction mixture into ice water. The resulting precipitate is collected via vacuum filtration.
- **Purification:** Wash the solid thoroughly with cold water and recrystallize from a suitable solvent like ethanol to obtain pure 8-Bromocaffeine as a white solid.

Protocol 2: Conversion of Aldoximes to Nitriles using 8-BC [2]

- **Reaction Mixture:** Combine the aldoxime (1.0 equiv), 8-Bromocaffeine (reagent equiv.), and DBU (base equiv.) in dry DMF.
- **Heating:** Heat the mixture under reflux or using microwave irradiation for a short period.
- **Isolation:** Upon completion, cool the mixture and dilute with ethyl acetate. Wash the organic layer sequentially with water and brine.
- **Purification:** Dry the organic phase over anhydrous sodium sulfate, concentrate under reduced pressure, and purify the crude material by flash column chromatography to obtain the nitrile product.

Troubleshooting Common Scenarios

- **Low Yield in Oxime to Nitrile Conversion:** Ensure the reaction system is kept anhydrous, as the base DBU is moisture-sensitive. Confirm the freshness of your DBU and the quality of the 8-Bromocaffeine reagent, as it may degrade over time if stored improperly.
- **Handling and Storage:** Given that 8-Bromocaffeine is a brominated organic compound and is harmful if swallowed, always use appropriate personal protective equipment (PPE) including gloves and safety glasses. Store the reagent in a tightly sealed container away from light and moisture.

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References

1. - 8 - Wikipedia Bromocaffeine [en.wikipedia.org]
2. Thieme E-Journals - Synlett / Abstract [thieme-connect.com]
3. Synthesis and X-ray crystal structure of - (4-bromophenoxy) caffeine [redalyc.org]

To cite this document: Smolecule. [8-Bromocaffeine: Properties & Handling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b572041#8-bromocaffeine-stability-issues>]

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